

shelf life and storage conditions for S-Adenosyl-L-methionine tosylate

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Compound of Interest

Compound Name: **S-Adenosyl-L-methionine tosylate**

Cat. No.: **B15564661**

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Technical Support Center: S-Adenosyl-L-methionine Tosylate

This guide provides researchers, scientists, and drug development professionals with essential information on the shelf life, storage, and handling of S-Adenosyl-L-methionine (SAMe) tosylate.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for solid **S-Adenosyl-L-methionine tosylate**?

A1: For long-term storage, **S-Adenosyl-L-methionine tosylate** powder should be stored at -20°C.^{[1][2][3][4]} Some suppliers also indicate that storage at 2-8°C is acceptable for shorter periods.^{[5][6]} Always refer to the manufacturer's specific recommendations provided with your product.

Q2: What is the shelf life of **S-Adenosyl-L-methionine tosylate** powder?

A2: When stored under the recommended conditions (-20°C, in a tightly sealed container), **S-Adenosyl-L-methionine tosylate** is stable for at least four years.^{[4][7]} The tosylate salt form is specifically utilized to enhance the stability of the otherwise labile SAMe molecule.^{[8][9][10]}

Q3: Is **S-Adenosyl-L-methionine tosylate** sensitive to moisture and light?

A3: Yes, **S-Adenosyl-L-methionine tosylate** is a hygroscopic powder and should be protected from moisture.[11][12] It is also recommended to protect it from light.[3][5] Store the compound in a tightly sealed container in a dry environment.

Q4: How should I prepare and store solutions of **S-Adenosyl-L-methionine tosylate**?

A4: Solutions of **S-Adenosyl-L-methionine tosylate** are significantly less stable than the solid form and should be prepared fresh for immediate use whenever possible.[9] If a stock solution must be prepared, it is recommended to aliquot it and store it at -80°C for up to 6 months or at -20°C for up to 1 month.[13] Avoid repeated freeze-thaw cycles.[13]

Q5: In which solvents is **S-Adenosyl-L-methionine tosylate** soluble?

A5: **S-Adenosyl-L-methionine tosylate** is freely soluble in water.[11][12] It is also soluble in other solvents such as DMSO, DMF, and ethanol, though solubility levels may vary.[4][7] For example, solubility has been reported as 30 mg/mL in DMF and DMSO, and 10 mg/mL in ethanol and PBS (pH 7.2).[4]

Q6: What are the common degradation products of S-Adenosyl-L-methionine?

A6: S-Adenosyl-L-methionine is known to degrade, particularly in solution at neutral or alkaline pH.[9][14] The primary degradation products are 5'-methylthioadenosine (MTA) and homoserine lactone.[9] Another form of instability is the conversion of the biologically active (S,S) isomer to the inactive (R,S) form.[6]

Quantitative Data Summary

The following table summarizes the recommended storage conditions and stability for **S-Adenosyl-L-methionine tosylate** in both solid and solution forms.

Form	Storage Temperature	Shelf Life/Stability	Special Precautions
Solid Powder	-20°C (long-term) [1] [2] [3] [4]	≥ 4 years [4] [7]	Keep container tightly sealed, protect from moisture and light. [2] [5] [15]
	2-8°C (short-term) [5] [6]		
Stock Solution	-80°C	Up to 6 months [13]	Aliquot to avoid freeze-thaw cycles. [13] Prepare fresh if possible.
	-20°C	Up to 1 month [13]	

Troubleshooting Guide

Issue: Inconsistent or lower-than-expected activity in my experiments.

- Possible Cause 1: Compound Degradation. S-Adenosyl-L-methionine is inherently unstable, especially in solution.[\[6\]](#)[\[9\]](#)[\[16\]](#)
 - Solution:
 - Ensure the solid compound has been stored correctly at -20°C in a desiccated, dark environment.
 - Prepare solutions fresh before each experiment.
 - If using a stock solution, ensure it has been stored properly at -80°C and has not undergone multiple freeze-thaw cycles.[\[13\]](#) Consider preparing a new stock solution.
 - The pH of the solution can affect stability; acidic conditions are generally more favorable.[\[9\]](#)

- Possible Cause 2: Isomeric Inactivity. The biological activity resides in the (S,S)-isomer. Conversion to the inactive (R,S)-isomer can occur with improper handling or storage.[6]

- Solution:

- Purchase from a reputable supplier who provides data on the isomeric purity.
 - Adhere strictly to recommended storage and handling protocols to minimize isomerization.

Issue: Difficulty dissolving the compound.

- Possible Cause: Incorrect Solvent or Concentration.

- Solution:

- **S-Adenosyl-L-methionine tosylate** is highly soluble in water.[11][12] For other solvents like DMSO, DMF, or ethanol, check the manufacturer's product data sheet for specific solubility information.[4][7]
 - Gentle warming or sonication may aid in dissolution, but be cautious as heat can accelerate degradation.[1][13]

Issue: Precipitate forms in my stock solution after freezing.

- Possible Cause: Exceeded Solubility Limit at Low Temperature.

- Solution:

- Allow the aliquot to thaw completely and warm to room temperature. Gently vortex to redissolve the precipitate.
 - If the precipitate persists, consider preparing a new stock solution at a slightly lower concentration.

Experimental Protocols

Protocol for Preparation of a 10 mM Aqueous Stock Solution

- Pre-weighing: Allow the vial of **S-Adenosyl-L-methionine tosylate** to equilibrate to room temperature before opening to prevent condensation of moisture onto the hygroscopic powder.
- Weighing: In a sterile microcentrifuge tube, weigh out the desired amount of **S-Adenosyl-L-methionine tosylate**. For example, for 1 mL of a 10 mM solution (assuming a molecular weight of ~767 g/mol for the disulfate tosylate salt), weigh out 7.67 mg.
- Dissolution: Add the appropriate volume of sterile, nuclease-free water to the tube.
- Mixing: Gently vortex or pipette up and down until the solid is completely dissolved.
- Aliquoting and Storage: If not for immediate use, dispense the solution into single-use aliquots in sterile microcentrifuge tubes. Store immediately at -80°C.

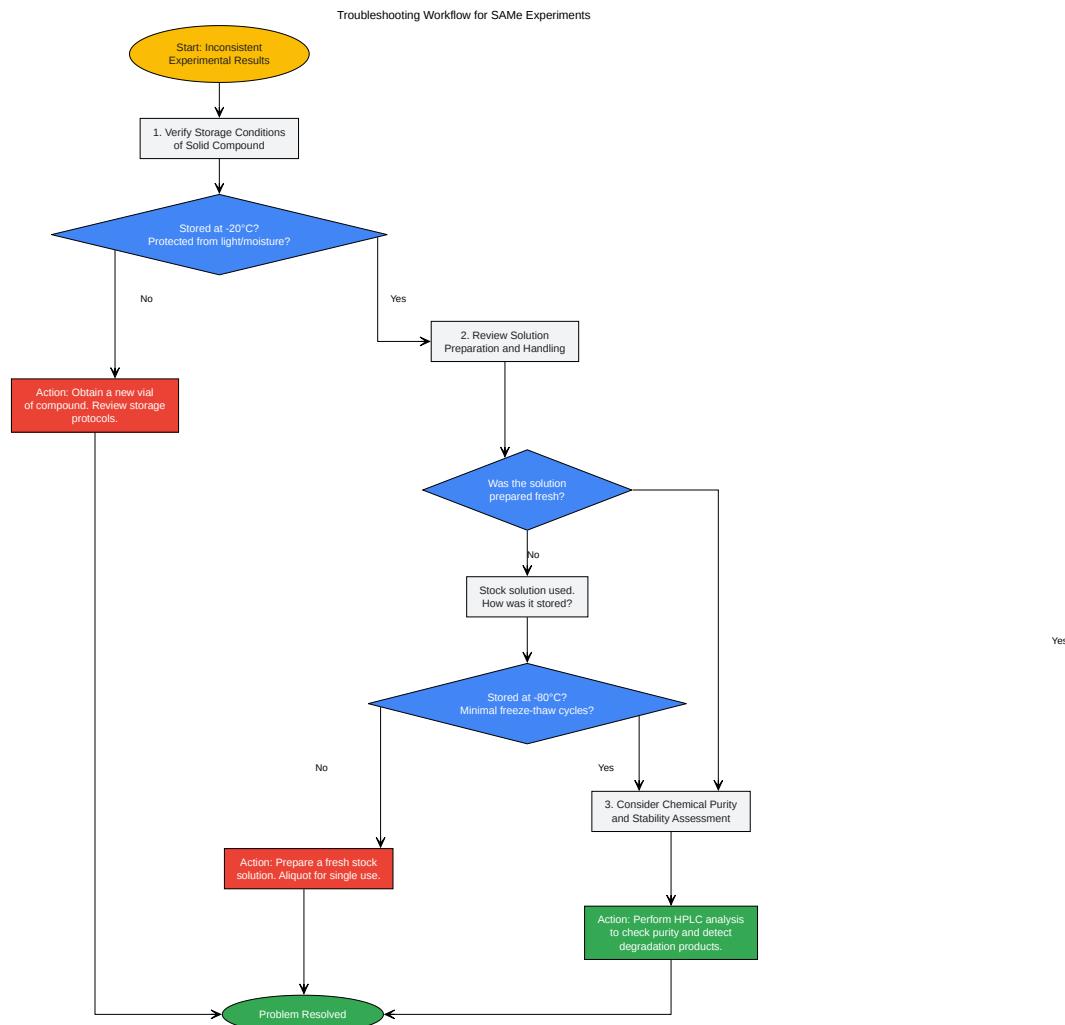
General Protocol for Purity and Stability Assessment by HPLC

This is a generalized method. The specific column, mobile phase, and gradient may need to be optimized.

- System: A High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: A C18 reverse-phase column is commonly used.
- Mobile Phase: A gradient of an acidic buffer (e.g., 50 mM sodium phosphate, pH 4.4) and an organic solvent like acetonitrile is often employed.[\[9\]](#)[\[17\]](#)
- Detection: Monitor the elution profile at approximately 260 nm, which is the absorbance maximum for the adenine moiety.[\[4\]](#)
- Sample Preparation: Prepare a sample of your **S-Adenosyl-L-methionine tosylate** solution at a known concentration (e.g., 1 mg/mL) in the mobile phase buffer.
- Analysis: Inject the sample onto the HPLC system. The retention time of the main peak should correspond to that of a standard S-Adenosyl-L-methionine sample. The appearance of additional peaks may indicate the presence of degradation products like MTA. The peak area can be used to quantify the purity.

- Stability Study: To assess stability, analyze the sample at an initial time point ($t=0$) and then after incubation under specific conditions (e.g., room temperature, 37°C, or in different buffers) at various time points. A decrease in the main peak area and an increase in degradation product peaks over time will indicate instability.

Visual Workflow

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Caption: Troubleshooting logic for addressing inconsistent experimental results with SAMe tosylate.

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